

# "2-Amino-4-chloro-5-methylphenol" IUPAC name and structure

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## Compound of Interest

Compound Name: 2-Amino-4-chloro-5-methylphenol

Cat. No.: B1266682

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## An In-depth Technical Guide to 2-Amino-4-chloro-5-methylphenol

This technical guide provides a comprehensive overview of **2-Amino-4-chloro-5-methylphenol**, a significant chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, covering its chemical identity, properties, and applications.

## Chemical Identity and Structure

IUPAC Name: **2-amino-4-chloro-5-methylphenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number: 53524-27-9[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Molecular Formula: C<sub>7</sub>H<sub>8</sub>ClNO[\[1\]](#)[\[2\]](#)

Structure:

The molecular structure consists of a phenol ring substituted with an amino group at position 2, a chlorine atom at position 4, and a methyl group at position 5.

Synonyms:

- Phenol, 2-amino-4-chloro-5-methyl-[\[1\]](#)[\[3\]](#)[\[4\]](#)
- 4-Chlor-6-amino-m-kresol[\[1\]](#)[\[3\]](#)

- 6-Chlor-4-amino-3-oxy-toluol[1][3]
- 3-Methyl-4-chloro-6-aminophenol[3][4]
- EINECS 258-606-8[1][3][4]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Amino-4-chloro-5-methylphenol**.

Property	Value	Source
Molecular Weight	157.60 g/mol	[1]
Monoisotopic Mass	157.0294416 Da	[1]
Topological Polar Surface Area	46.3 Å <sup>2</sup>	[1]
Canonical SMILES	CC1=CC(=C(C=C1Cl)N)O	[1]
InChI	InChI=1S/C7H8ClNO/c1-4-2-7(10)6(9)3-5(4)8/h2-3,10H,9H2,1H3	[1][2]
InChI Key	QDGJHZNOQSIFAT-UHFFFAOYSA-N	[1][2]

## Applications in Synthesis

**2-Amino-4-chloro-5-methylphenol** is a versatile intermediate in various chemical syntheses. [3] Its reactive amino and hydroxyl groups on the substituted benzene ring make it a valuable precursor for more complex molecules.[3]

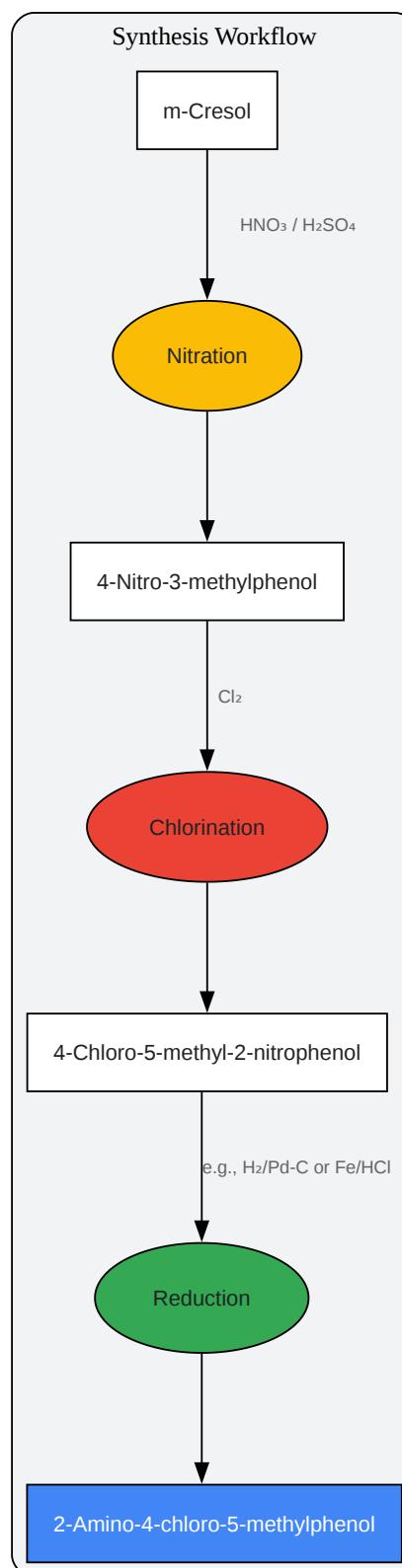
A notable application is in the synthesis of dyes. For instance, it is a precursor in the production of 2-amino-4-chloro-5-nitrophenol, another important compound in the manufacturing of dyes. [3][6] The compound and its derivatives are also relevant in materials science, particularly in the synthesis of Schiff base ligands. These ligands can form complexes with metal ions, leading to materials with interesting catalytic or electronic properties.[3]

## Experimental Protocols

While specific, detailed experimental protocols are proprietary and vary by manufacturer, a general synthetic approach for related aminophenols involves the reduction of a corresponding nitrophenol. For example, the synthesis of 2-chloro-4-aminophenol can be achieved through the reduction of 2-chloro-4-nitrophenol using a reducing agent like hydrazine hydrate in the presence of a catalyst.<sup>[7]</sup> A similar pathway can be inferred for the synthesis of **2-Amino-4-chloro-5-methylphenol**.

General Synthesis Workflow:

The synthesis of **2-Amino-4-chloro-5-methylphenol** can be conceptualized as a multi-step process, often starting from a more basic raw material like m-cresol. The logical flow would involve nitration, chlorination, and subsequent reduction of the nitro group.



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A logical workflow for the synthesis of **2-Amino-4-chloro-5-methylphenol**.

## Safety and Handling

**2-Amino-4-chloro-5-methylphenol** is classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.[\[8\]](#)[\[9\]](#)

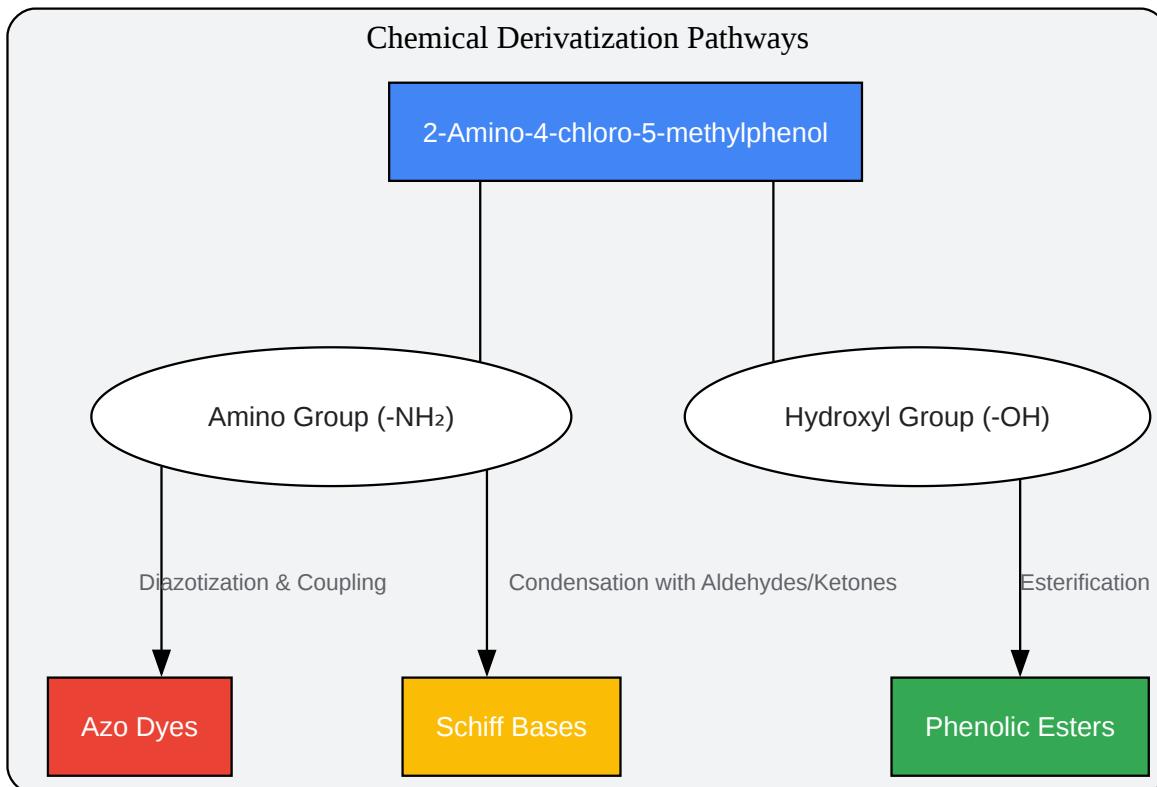
Precautionary Measures:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.[\[8\]](#)
- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[8\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[8\]](#)

In case of exposure, it is crucial to seek fresh air if inhaled, rinse eyes cautiously with water for several minutes if in contact with eyes, and wash with plenty of soap and water if on skin.[\[10\]](#)[\[11\]](#)

## Logical Relationship in Chemical Derivatization

The structural features of **2-Amino-4-chloro-5-methylphenol** allow for its use as a building block in creating a variety of derivatives. The amino and hydroxyl groups are key reaction sites for further chemical modifications.



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Potential derivatization pathways for **2-Amino-4-chloro-5-methylphenol**.

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